

# 1,3-Bis(trifluoromethyl)benzene molecular weight and formula

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## Compound of Interest

Compound Name: 1,3-Bis(trifluoromethyl)benzene

Cat. No.: B1330116

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## An In-depth Technical Guide on 1,3-Bis(trifluoromethyl)benzene

This guide provides essential information on the molecular properties of **1,3-Bis(trifluoromethyl)benzene**, a fluorinated aromatic compound. It is intended for researchers, scientists, and professionals in drug development who utilize such compounds in their work.

## Core Molecular Data

**1,3-Bis(trifluoromethyl)benzene** is an organofluorine compound with the chemical formula  $C_8H_4F_6$ .<sup>[1][2][3]</sup> It is also represented by the linear formula  $C_6H_4(CF_3)_2$ .<sup>[2][4]</sup> The molecular weight of this compound is 214.11 g/mol.<sup>[1][3][4]</sup>

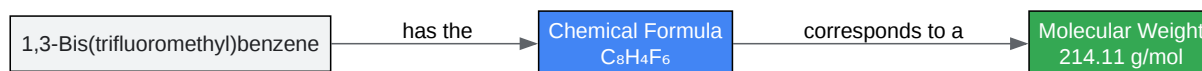
## Quantitative Data Summary

The key quantitative molecular data for **1,3-Bis(trifluoromethyl)benzene** is summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_8H_4F_6$	<sup>[1][2][3]</sup>
Linear Formula	$C_6H_4(CF_3)_2$	<sup>[2][4]</sup>
Molecular Weight	214.11 g/mol	<sup>[1][3][4]</sup>
Alternate Molecular Weight	$214.110 \text{ g}\cdot\text{mol}^{-1}$	<sup>[2]</sup>

## Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the common name, chemical formula, and molecular weight of the compound.



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Relationship between chemical name, formula, and molecular weight.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 1,3-Bis(trifluoromethyl)benzene - Wikipedia [en.wikipedia.org]
- 3. Benzene, 1,3-bis(trifluoromethyl)- | C<sub>8</sub>H<sub>4</sub>F<sub>6</sub> | CID 223106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,3-双(三氟甲基)苯 99% | Sigma-Aldrich [sigmaaldrich.com]
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